

# Mitigating off-site movement of Hexazinone in forestry applications

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## Compound of Interest

Compound Name: Hexazinone

Cat. No.: B1673222

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## Technical Support Center: Hexazinone Application in Forestry

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers and environmental scientists in mitigating the off-site movement of **Hexazinone** in forestry applications.

## Troubleshooting Guides

### Issue 1: Unexpected Off-site Movement Detected in Water Bodies

Question: We detected **Hexazinone** in a nearby stream after application, despite following standard protocols. What could have gone wrong?

Answer: Several factors, independently or in combination, could lead to the off-site movement of **Hexazinone** into water bodies. Consider the following troubleshooting steps:

- Review Application Timing and Weather Conditions:
  - Rainfall: **Hexazinone** is highly mobile and water-soluble.<sup>[1][2][3]</sup> Rainfall shortly after application can lead to surface runoff and leaching.<sup>[2][4]</sup> Best results and activation are often achieved with 1/4–1/2 inches of rain within two weeks post-application, but heavy rainfall increases runoff risk.

- Soil Moisture: Applications on frozen or water-saturated soils significantly increase the likelihood of runoff.
- Evaluate Site Characteristics:
  - Soil Type: Coarse-textured, sandy, or gravelly soils with low organic matter have a higher potential for leaching. Clay soils tend to have a longer half-life for **Hexazinone** compared to sandy soils.
  - Topography: Steep slopes are more prone to erosion and runoff, carrying **Hexazinone**-treated soil particles into adjacent areas.
  - Vegetative Cover: Application to bare ground increases the risk of both runoff and leaching. A lack of humus cover can also contribute to deeper leaching.
- Assess Application Technique:
  - Buffer Zones: Ensure that a well-maintained vegetative buffer strip of at least 100 feet was present between the treatment area and any surface water.
  - Formulation: Liquid formulations may have a higher risk of runoff in certain conditions compared to granular formulations. However, granular formulations can also be displaced by heavy rainfall.
  - Drift: Spray drift, even in small amounts, can contaminate non-target areas and water bodies.

## Issue 2: Poor Herbicide Efficacy and Suspected Leaching

Question: Our target vegetation shows little effect from the **Hexazinone** application, and we suspect the herbicide leached below the root zone too quickly. How can we confirm this and prevent it in the future?

Answer: Poor efficacy coupled with conditions conducive to leaching warrants investigation.

- Soil Sampling and Analysis:

- Collect soil cores from various depths within and below the target vegetation's root zone.
- Analyze the samples for **Hexazinone** concentration to determine its vertical distribution in the soil profile. This can confirm if the herbicide has moved deeper than intended.
- Preventative Measures for Future Applications:
  - Detailed Soil Analysis: Before application, conduct a thorough soil analysis to determine texture and organic matter content. This allows for more accurate application rate selection.
  - Application Rate Adjustment: On highly permeable or sandy soils, use the lowest effective application rate to minimize leaching potential.
  - Formulation Choice: Consider granular formulations, which may release the active ingredient more slowly than liquid formulations.
  - Timing with Rainfall: Avoid application if heavy rains are forecasted. Light, activating rainfall is ideal.

## Frequently Asked Questions (FAQs)

Q1: What are the key environmental factors influencing **Hexazinone**'s mobility?

A1: The primary factors are soil characteristics, weather patterns, and site topography.

**Hexazinone** is highly mobile in soil and has a high potential to leach into groundwater, especially in permeable soils with a shallow water table. Key factors include:

- Soil Texture: Sandy and loamy soils allow for greater movement than clay soils.
- Organic Matter: Higher organic matter content can help bind the herbicide and reduce leaching.
- Rainfall: The intensity and timing of rainfall after application are critical. Heavy rain promotes both runoff and leaching.
- Slope: Steeper slopes increase the risk of surface runoff.

Q2: What are the recommended Best Management Practices (BMPs) for applying **Hexazinone** in forestry?

A2: To minimize off-site movement, a comprehensive approach is necessary:

- Site-Specific Planning: Conduct soil sampling to determine texture and organic matter content to select the appropriate application rate.
- Establish Buffer Zones: Maintain a minimum 100-foot vegetative buffer strip between treatment areas and surface water bodies like ponds, streams, and springs.
- Weather Monitoring: Do not apply when heavy rain is forecasted, or when soils are frozen or saturated. Avoid application during atmospheric inversions to prevent lateral spray movement.
- Application Method: Use methods that minimize drift and avoid direct application to water. Consider banded applications instead of broadcast applications to reduce the total amount of herbicide used.
- Avoid Sensitive Areas: Do not apply in areas with highly permeable soils and a shallow water table, or within the root zone of desirable non-target vegetation.

Q3: How long does **Hexazinone** persist in the environment?

A3: **Hexazinone** is moderately persistent. Its half-life in soil can range from 11 to 180 days for liquid formulations and 10 to 30 days for granular formulations. The actual persistence depends on environmental conditions such as soil type, temperature, and microbial activity. In vegetation, the half-life can range from 19 to 59 days depending on the plant species and formulation used.

Q4: Can adjuvants help reduce the off-site movement of **Hexazinone**?

A4: The use of soil-binding adjuvants has been investigated to reduce herbicide runoff. On bare soil, some oil-based adjuvants have been shown to reduce herbicide concentration in runoff by approximately 35% when runoff occurs 48 hours after application. However, on soils with a trash or litter blanket, these same adjuvants can sometimes increase herbicide runoff. Therefore, the effectiveness of an adjuvant is highly dependent on the specific site conditions.

## Data Presentation

Table 1: **Hexazinone** Soil Half-Life in Different Soil Types

Soil Type	Formulation	Half-Life (Days)	Reference
Sandy Soil	Liquid	24	
Clay Soil	Liquid	Up to 42	
Fine Sandy Loam	Liquid	< 42 (Field)	
Fine Sandy Loam	Liquid	77 (Lab)	
General Range	Not Specified	30 to 180	
Average	Not Specified	90	

Table 2: Influence of Rainfall on **Hexazinone** Leaching in a Red Latosol Soil Column Study

Rainfall Intensity (mm/h)	Hexazinone Detection Depth	Leached into Water Column?	Reference
10	Not specified to last layer	No	
15	Not specified to last layer	No	
20	To last layer (0.30-0.35 m)	Yes	
25	To last layer (0.30-0.35 m)	Yes	

## Experimental Protocols

### Protocol 1: Soil Column Leaching Experiment

Objective: To assess the leaching potential of **Hexazinone** through a specific soil type under simulated rainfall.

**Materials:**

- Intact soil columns collected from the field site.
- PVC pipes of appropriate diameter and length (e.g., 40 cm).
- **Hexazinone** analytical standard and formulated product.
- Rainfall simulator.
- Collection vessels for leachate.
- High-Performance Liquid Chromatography (HPLC) system.

**Methodology:**

- Soil Column Collection: Carefully extract undisturbed soil columns from the intended application site to preserve the natural soil structure. Encase them in PVC pipes.
- Herbicide Application: Apply a known concentration of **Hexazinone** solution evenly to the surface of each soil column.
- Rainfall Simulation: Place the columns under a rainfall simulator. Apply a predetermined amount and intensity of simulated rainfall (e.g., 20 mm/h for 4 hours).
- Leachate Collection: Collect all water that passes through the soil column (leachate) in pre-cleaned vessels.
- Soil Sectioning: After the rainfall event, carefully extrude the soil from the column and section it into specific depth increments (e.g., 0-5 cm, 5-10 cm, 10-15 cm, etc.).
- Extraction and Analysis:
  - Extract **Hexazinone** from the leachate and each soil section using an appropriate solvent (e.g., methanol-water mixture).
  - Quantify the concentration of **Hexazinone** in each extract using HPLC.

## Protocol 2: Vegetative Buffer Strip Efficacy Study

Objective: To quantify the effectiveness of a vegetative buffer strip in reducing **Hexazinone** transport via surface runoff.

### Materials:

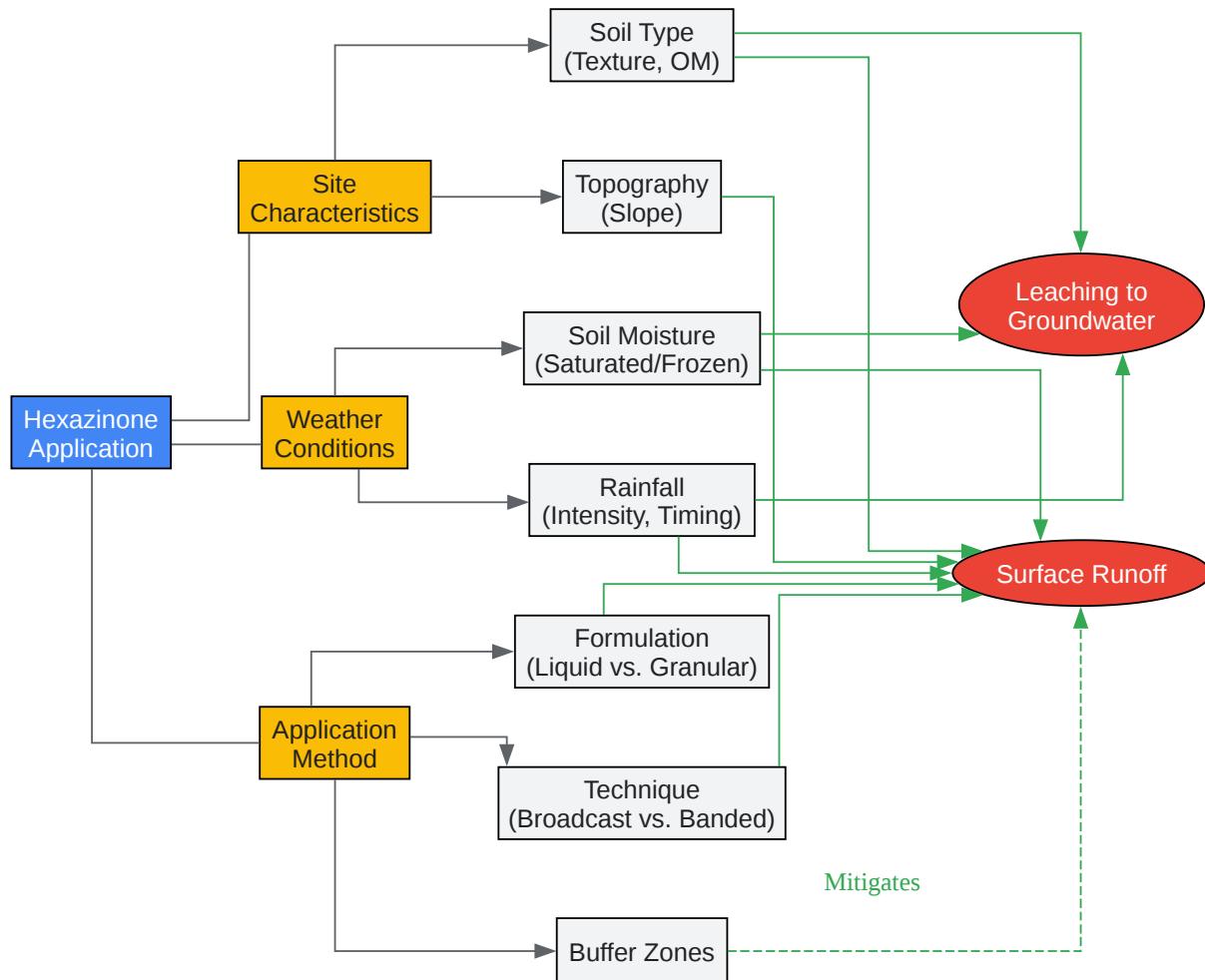
- Small, paired runoff plots with controlled slopes. One plot should have a vegetative buffer at the downslope end, and the other should not.
- **Hexazinone** formulation.
- Runoff collection system at the base of each plot.
- Flow meter and automated water samplers.
- Weather station to monitor rainfall.

### Methodology:

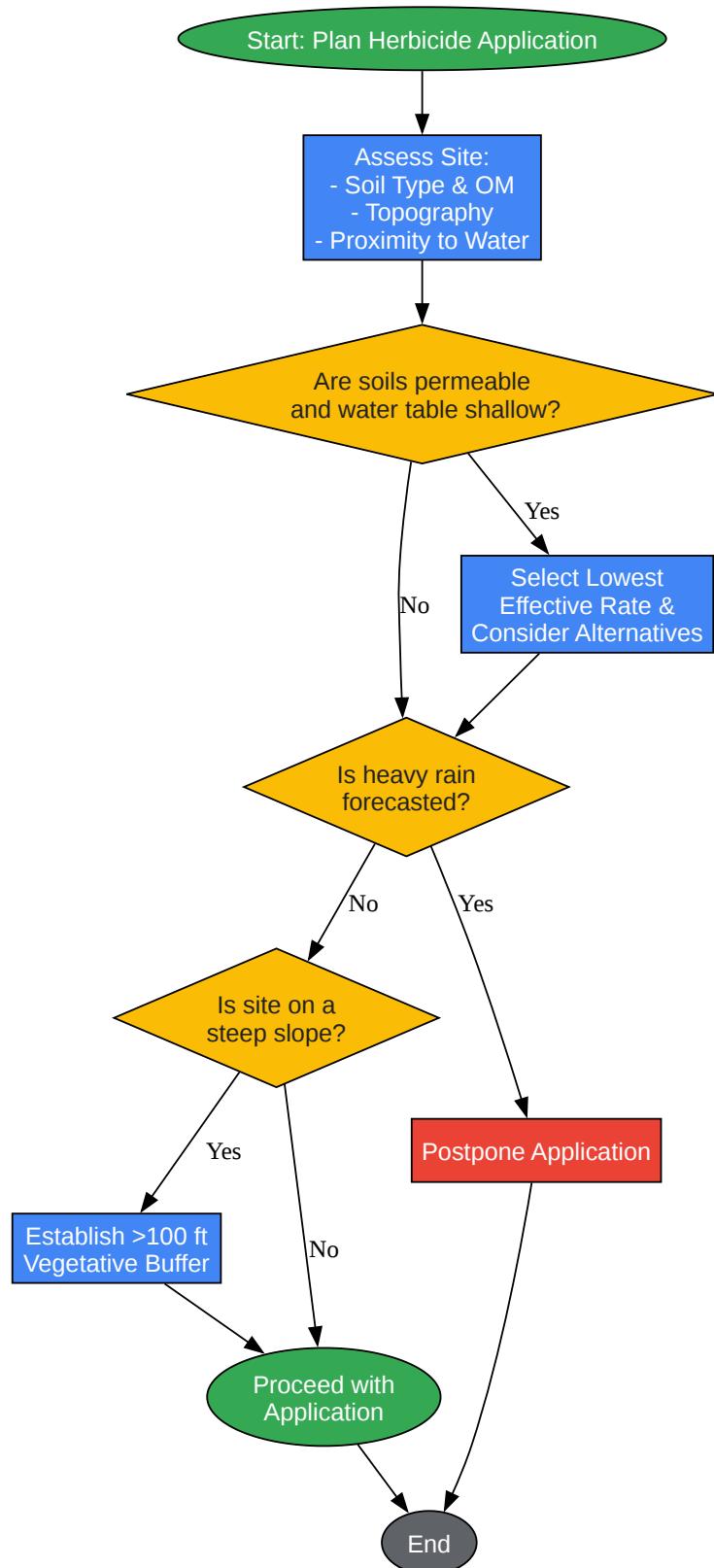
- Plot Setup: Establish paired runoff plots on a representative slope at the study site. Ensure one plot has a well-established vegetative buffer strip (e.g., grass) of a defined width (e.g., 10 meters) at its base.
- Herbicide Application: Apply **Hexazinone** at a standard rate to the area of both plots, excluding the buffer strip itself.
- Runoff Monitoring: Following natural or simulated rainfall events, collect all surface runoff from both the buffered and unbuffered plots.
- Sample Collection: Use automated samplers to collect water samples at set intervals throughout the duration of the runoff event.
- Analysis:
  - Measure the total volume of runoff from each plot.

- Analyze the collected water samples for **Hexazinone** concentration using HPLC or another validated method.
- Calculate the total mass of **Hexazinone** lost from each plot.
- Efficacy Calculation: Compare the total mass of **Hexazinone** lost from the buffered plot to the unbuffered plot to determine the percentage reduction and thus the efficacy of the buffer strip.

## Visualizations

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Caption: Factors influencing the off-site movement of **Hexazinone**.

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